

Z-Gly-Gly-Leu-AMC stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-Gly-Gly-Leu-AMC

Cat. No.: B12310433

[Get Quote](#)

Application Notes and Protocols: Z-Gly-Gly-Leu-AMC

For Researchers, Scientists, and Drug Development Professionals

Introduction

Z-Gly-Gly-Leu-AMC is a fluorogenic substrate utilized to assay the chymotrypsin-like activity of various proteases, including the 20S proteasome and ClpP protease from *M. tuberculosis*.^{[1][2][3]} The substrate consists of the peptide sequence Gly-Gly-Leu conjugated to 7-amino-4-methylcoumarin (AMC). Upon enzymatic cleavage of the peptide bond C-terminal to Leucine, the highly fluorescent AMC moiety is released. The fluorescence intensity is directly proportional to the enzymatic activity and can be monitored to determine enzyme kinetics and screen for inhibitors. This document provides detailed protocols for the preparation of **Z-Gly-Gly-Leu-AMC** stock solutions, their proper storage, and a general protocol for its use in enzymatic assays.

Physicochemical and Fluorescent Properties

Property	Value
Molecular Formula	C ₂₈ H ₃₂ N ₄ O ₇
Molecular Weight	536.59 g/mol
Appearance	Solid lyophilized powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)[1]
Excitation Wavelength	360-380 nm[3]
Emission Wavelength	440-460 nm[3]

Stock Solution Preparation and Storage

Proper preparation and storage of the **Z-Gly-Gly-Leu-AMC** stock solution are critical for obtaining reproducible experimental results. It is recommended to prepare a concentrated stock solution in a suitable organic solvent, which can then be diluted to the desired working concentration in the assay buffer.

Materials Required:

- **Z-Gly-Gly-Leu-AMC** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Calibrated pipettes

Protocol for Preparing a 10 mM Stock Solution:

- **Equilibration:** Allow the vial of **Z-Gly-Gly-Leu-AMC** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh a specific amount of the **Z-Gly-Gly-Leu-AMC** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.37 mg of the powder

(Molecular Weight: 536.59 g/mol).

- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For 5.37 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.[\[1\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in microcentrifuge tubes.[\[1\]](#)
- **Storage:** Store the aliquots protected from light.

Storage Recommendations:

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	≥ 1 year [4]
Stock Solution in DMSO	-20°C	Up to 1 month [1] [5] [6]
-80°C	Up to 6 months [1] [5] [6]	

Note: Always protect the stock solution from light to prevent photobleaching of the fluorophore.
[\[4\]](#)[\[7\]](#) Avoid repeated freeze-thaw cycles as this can lead to degradation of the substrate.[\[1\]](#)[\[4\]](#)
[\[7\]](#)

Experimental Protocol: Enzymatic Assay

This protocol provides a general guideline for measuring protease activity using **Z-Gly-Gly-Leu-AMC**. The final concentrations of enzyme and substrate, as well as incubation times, should be optimized for each specific application.

Materials Required:

- **Z-Gly-Gly-Leu-AMC** stock solution (e.g., 10 mM in DMSO)
- Purified enzyme or cell lysate
- Assay buffer (specific to the enzyme of interest)

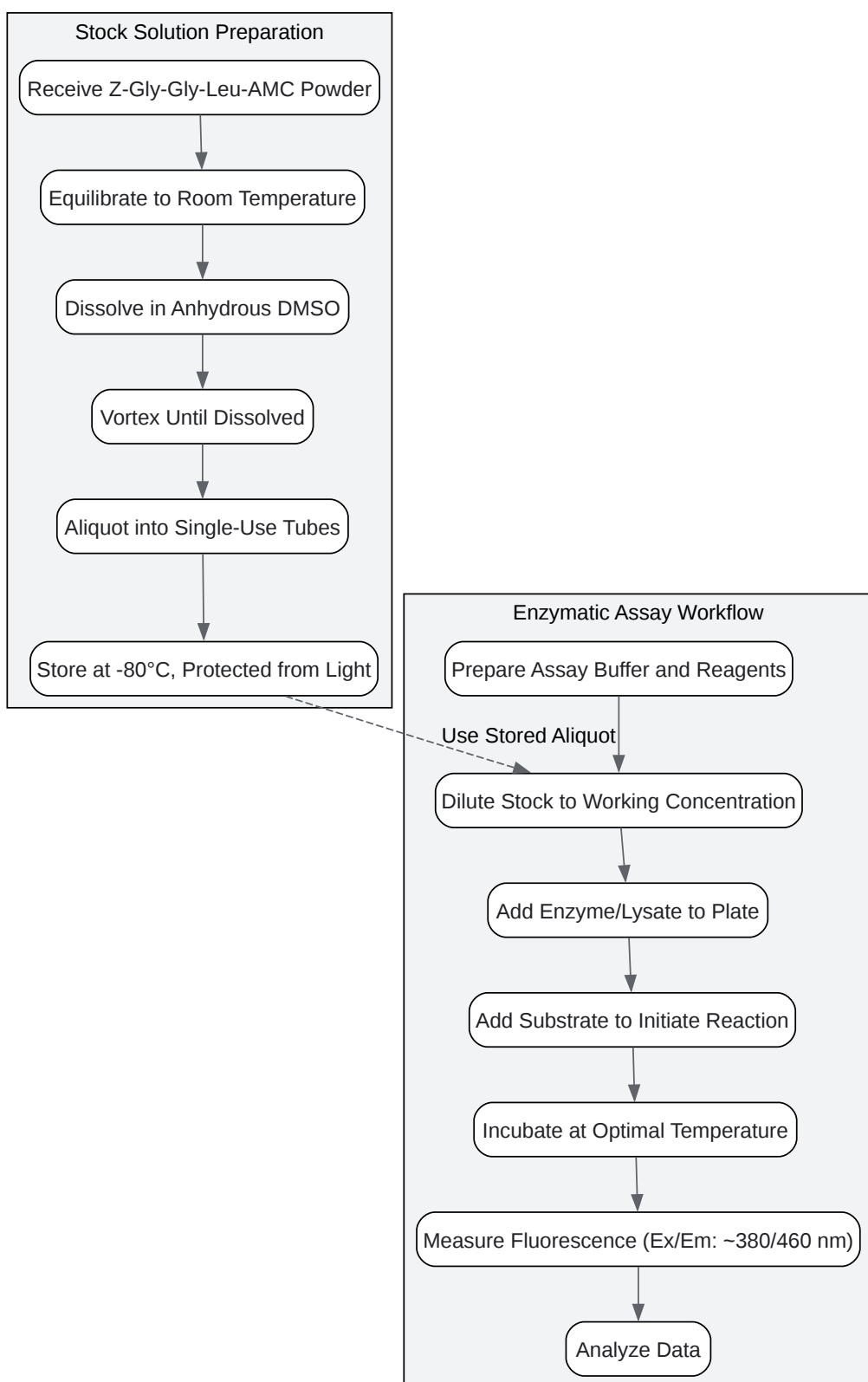
- 96-well black microplate (for fluorescence measurements)
- Fluorescence microplate reader
- 7-amino-4-methylcoumarin (AMC) standard for calibration

Assay Procedure:

- **Prepare Assay Buffer:** Prepare the appropriate assay buffer for the enzyme being studied. Ensure the buffer components are compatible with the enzymatic activity.
- **Prepare Substrate Working Solution:** Dilute the **Z-Gly-Gly-Leu-AMC** stock solution in the assay buffer to the desired final concentration. A typical starting concentration is between 10-100 μM .^{[4][7]}
- **Prepare Enzyme Solution:** Dilute the enzyme or cell lysate in the assay buffer to the desired concentration.
- **Set up the Assay Plate:**
 - **Wells for Test Samples:** Add the diluted enzyme solution to the wells of the 96-well plate.
 - **Wells for Negative Control (No Enzyme):** Add assay buffer without the enzyme to control for substrate auto-hydrolysis.
 - **Wells for Positive Control (Optional):** If screening for inhibitors, include wells with the enzyme but without any inhibitor.
- **Initiate the Reaction:** Add the substrate working solution to all wells to start the enzymatic reaction. The final volume in each well should be consistent (e.g., 100-200 μL).
- **Incubation:** Incubate the plate at the optimal temperature for the enzyme (e.g., 37°C), protected from light.
- **Fluorescence Measurement:** Measure the fluorescence intensity at regular intervals (kinetic assay) or at a single endpoint after a fixed incubation time. Use an excitation wavelength of 360-380 nm and an emission wavelength of 440-460 nm.^[3]

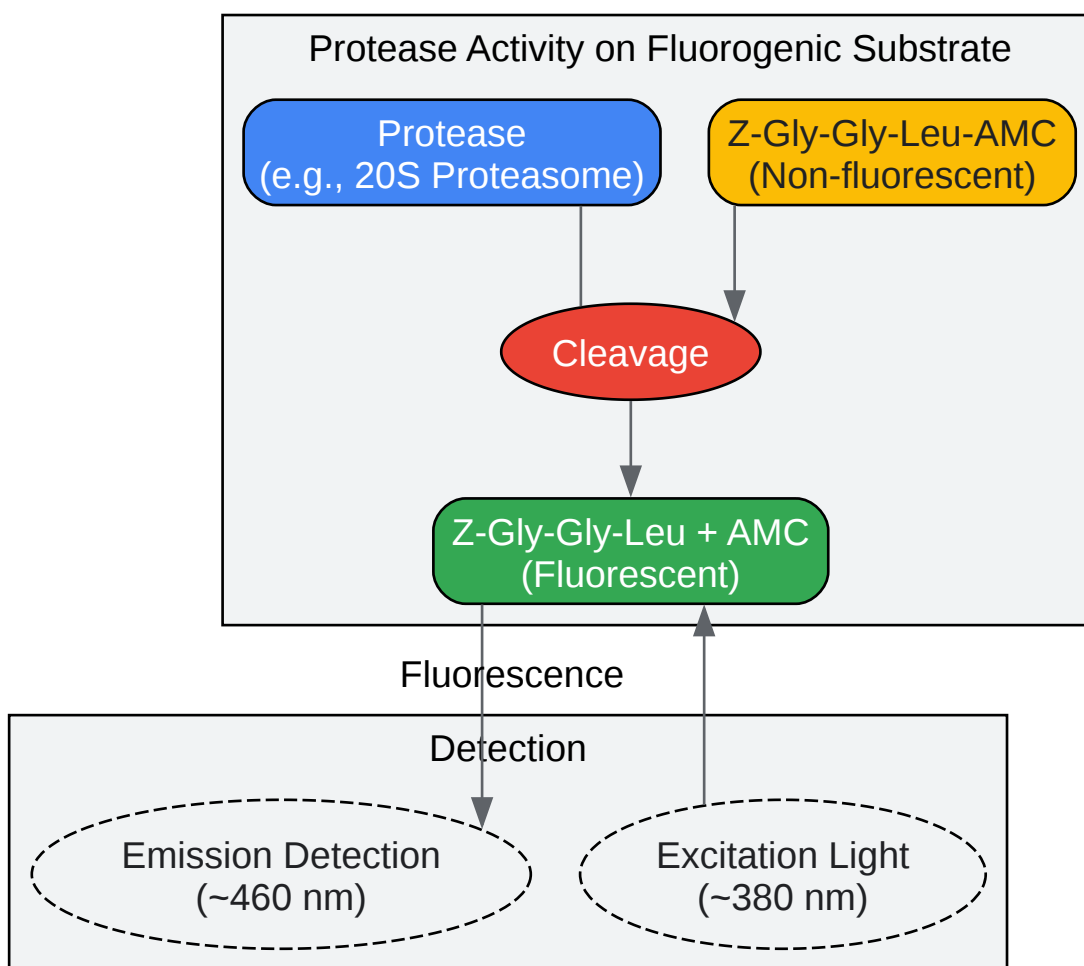
- Data Analysis:
 - Subtract the fluorescence of the negative control wells from the test sample wells.
 - For kinetic assays, determine the rate of reaction from the linear portion of the fluorescence versus time plot.
 - To quantify the amount of cleaved substrate, create a standard curve using known concentrations of free AMC.

Visualized Workflows and Pathways



[Click to download full resolution via product page](#)

Caption: Workflow for **Z-Gly-Gly-Leu-AMC** preparation and use.



[Click to download full resolution via product page](#)

Caption: Principle of protease activity detection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. glpbio.com [glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. Z-Gly-Gly-Leu-AMC (Proteasome Substrate, fluorogenic) - Echelon Biosciences [echelon-inc.com]
- 4. adipogen.com [adipogen.com]
- 5. Z-Gly-Gly-Leu-AMC | Bacterial | 97792-39-7 | Invivochem [invivochem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. adipogen.com [adipogen.com]
- To cite this document: BenchChem. [Z-Gly-Gly-Leu-AMC stock solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12310433#z-gly-gly-leu-amc-stock-solution-preparation-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com